5-(2-Chloro-5-methylphenyl)pyridin-2-amine: Structural Profiling & Synthetic Utility

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Compound of Interest

Compound Name:	*5-(2-Chloro-5-methylphenyl)pyridin-2-amine*
CAS No.:	*1365272-37-2*
Cat. No.:	*B1427502*

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Classification: Biaryl Kinase Inhibitor Scaffold | Molecular Formula: $C_{12}H_{11}ClN_2$ | MW: 218.68 Da[1]

Executive Summary

In modern drug discovery, **5-(2-Chloro-5-methylphenyl)pyridin-2-amine** represents a "privileged scaffold"—a molecular framework capable of providing high-affinity ligands for diverse biological targets, particularly protein kinases.[1] This molecule combines a 2-aminopyridine hinge-binding motif with a hydrophobic aryl tail, connected via a C5-C1' biaryl bond.[1]

The specific substitution pattern—an ortho-chloro group on the phenyl ring—induces a critical atropisomeric twist, forcing the biaryl system out of planarity.[1] This conformational restriction is a key design element in Type I and Type II kinase inhibitors, allowing the molecule to navigate the steric constraints of the ATP-binding pocket, specifically the "gatekeeper" residue region.[1]

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Molecular Architecture & Pharmacophore Analysis[1]

Electronic & Steric Profile

The molecule functions as a bidentate ligand.[1] Its efficacy is governed by two distinct domains:

- The Hinge Binder (Pyridin-2-amine):
  - Acceptor: The pyridine ring nitrogen (

) possesses a lone pair in an

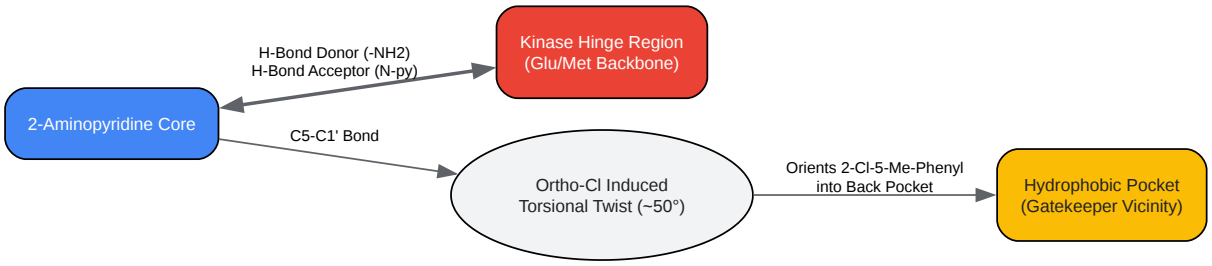
    orbital, acting as a hydrogen bond acceptor (HBA) for the backbone NH of the kinase hinge region.[1]
  - Donor: The exocyclic amine (

) acts as a hydrogen bond donor (HBD) to the backbone carbonyl of the hinge.[1]
  - pKa: The pyridine nitrogen typically exhibits a pKa ~6.8, ensuring it remains largely unprotonated at physiological pH, facilitating H-bond formation.[1]
- The Hydrophobic Selector (2-Chloro-5-methylphenyl):
  - The "Twist": The chlorine atom at the ortho position creates significant steric repulsion with the C4/C6 protons of the pyridine ring.[1] This forces the phenyl ring to rotate approximately 40–60° relative to the pyridine plane.[1]
  - Selectivity: This non-planar conformation prevents the molecule from intercalating into DNA (reducing genotoxicity) and improves complementarity to the hydrophobic back-pocket of kinases (e.g., c-Src, BCR-ABL, p38 MAPK).[1]

Pharmacophore Visualization

The following diagram illustrates the interaction logic of this scaffold within a theoretical kinase binding pocket.

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Figure 1: Pharmacophore interaction map showing the critical role of the torsional twist in orienting the hydrophobic tail.[1]

Synthetic Methodology

The synthesis of **5-(2-Chloro-5-methylphenyl)pyridin-2-amine** relies on transition-metal-catalyzed cross-coupling.[1] The most robust method is the Suzuki-Miyaura Coupling, utilizing a palladium catalyst to couple an aryl boronic acid with a halo-pyridine.[1]

Retrosynthetic Analysis

- Disconnection: C5(pyridine)–C1'(phenyl) bond.[1]
- Fragment A: 2-Amino-5-bromopyridine (or 5-iodo analogue).[1]
- Fragment B: (2-Chloro-5-methylphenyl)boronic acid.[1]

Optimized Synthetic Protocol

Reaction: Suzuki-Miyaura Cross-Coupling

Reagents:

- Electrophile: 2-Amino-5-bromopyridine (1.0 equiv)[1]
- Nucleophile: (2-Chloro-5-methylphenyl)boronic acid (1.2 equiv)[1]

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- Catalyst:

  (0.05 equiv)

- Base:

  (3.0 equiv) or

- Solvent: 1,4-Dioxane / Water (4:1 ratio)[1]

Step-by-Step Procedure:

- Inerting: Charge a reaction vessel with 2-amino-5-bromopyridine, the boronic acid, and the base. Purge with nitrogen (

) for 10 minutes to remove dissolved oxygen (critical to prevent homocoupling or catalyst oxidation).[1]

- Catalyst Addition: Add the Palladium catalyst (

) under a positive stream of nitrogen.[1]

- Solvation: Add degassed 1,4-dioxane/water mixture.

- Reflux: Heat the mixture to 90–100°C for 4–12 hours. Monitor conversion via LC-MS (Target Mass:

).

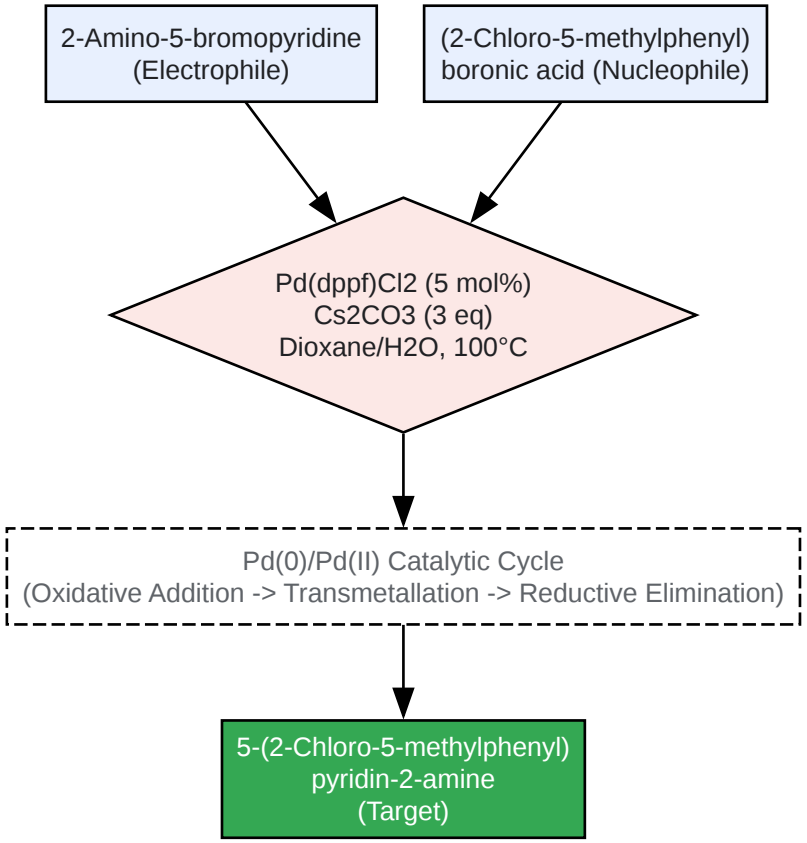
- Work-up: Cool to room temperature. Dilute with ethyl acetate (EtOAc) and wash with water and brine.[1] Dry the organic layer over

  .[1]

- Purification: Concentrate in vacuo. Purify the residue via silica gel flash chromatography.
  - Eluent: Hexanes:EtOAc (gradient from 80:20 to 50:50).[1] The free amine is polar; addition of 1% triethylamine may improve peak shape.[1]

Synthesis Workflow Diagram

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Figure 2: Suzuki-Miyaura coupling pathway for the synthesis of the target biaryl scaffold.[1]

Physicochemical & Analytical Data

For researchers validating the synthesized compound, the following analytical signatures are expected.

Quantitative Data Table

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Property	Value / Characteristic	Note
Appearance	Off-white to pale yellow solid	Oxidation of amine can darken color
Molecular Weight	218.68 g/mol	Monoisotopic Mass: 218.06
LogP (Predicted)	2.6 ± 0.3	Moderate lipophilicity
pKa (Pyridine N)	~6.5 - 7.0	Protonation site
Solubility	DMSO, Methanol, DCM	Poor solubility in water

NMR Characterization (Predicted)

- NMR (400 MHz, DMSO-

  ):

  - 8.05 (d, 1H, Pyridine C6-H): Deshielded doublet, alpha to nitrogen.[1]
  - 7.50 (dd, 1H, Pyridine C4-H): Coupling with C6 and C3.[1]
  - 7.35 (d, 1H, Aryl C3-H): Ortho to Cl.[1]
  - 7.10–7.20 (m, 2H, Aryl protons).[1]
  - 6.50 (d, 1H, Pyridine C3-H): Shielded by the amino group.[1]
  - 6.00 (s, 2H,

    ): Broad singlet, exchangeable with

    .[1]
  - 2.35 (s, 3H,

    ): Methyl singlet.[1]

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